

panobinostat cost-effectiveness analysis health economics

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Panobinostat

CAS No.: 404950-80-7

Cat. No.: S548068

[Get Quote](#)

Economic Evaluation of Panobinostat

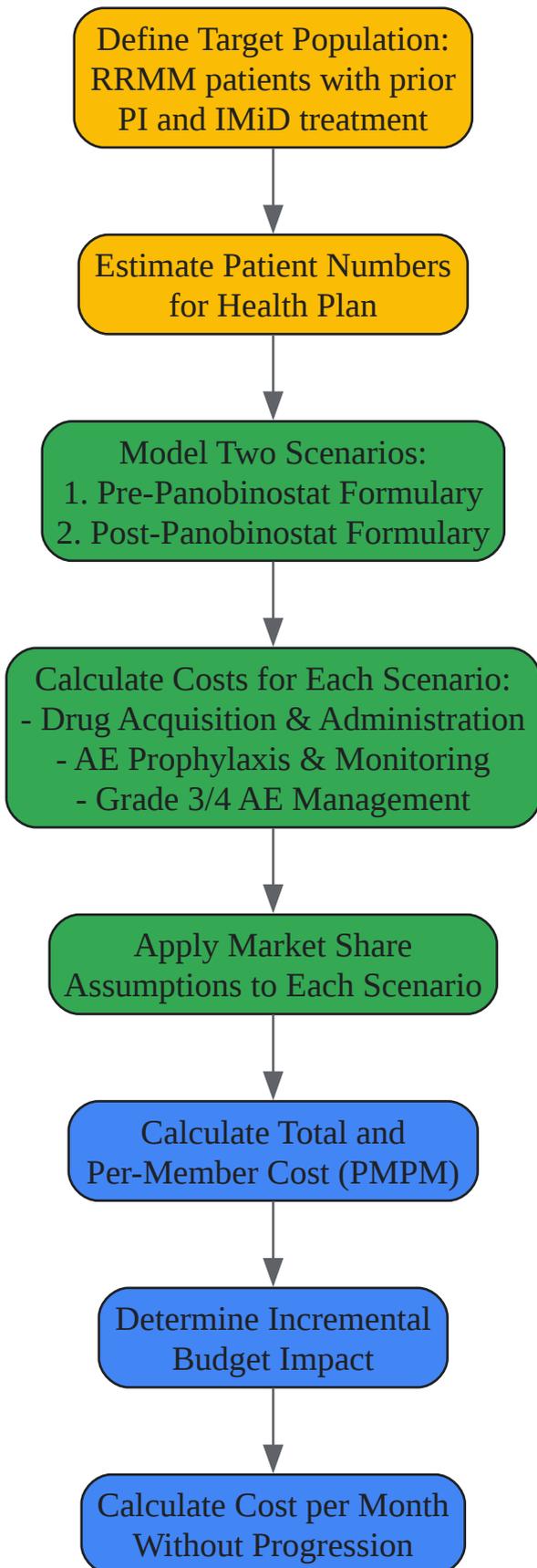
Analysis Type / Region	Key Findings on Cost-Effectiveness	Source & Year
Budget Impact Model / U.S.	Adding panobinostat-bortezomib-dexamethasone (PVd) to a health plan formulary was cost-neutral (potentially cost-saving) vs. other salvage therapies for relapsed/refractory multiple myeloma (RRMM). Low cost per month without progression represents "good value for the money." [1] [2]	<i>Journal of Managed Care & Specialty Pharmacy</i> (2016)
Cost-Effectiveness Analysis / China	In the bortezomib-based therapy group for 1st/2nd relapse MM, PVd was the most cost-effective option (¥86,129/QALY) at China's WTP threshold. Other novel agent combinations were not cost-effective. [3]	<i>Health Economics Review</i> (2025)

Experimental & Methodological Details

For the 2016 U.S. model that provides the most structured experimental protocol, here are the key methodological details:

- **Perspective and Time Horizon:** U.S. third-party payer (commercial and Medicare); 1-year time horizon [1].
- **Model Structure:** A budget impact and cost-benefit model compared total costs before and after the introduction of **panobinostat** [1].
- **Comparator Regimens:** Included were bortezomib-dexamethasone (Vd), lenalidomide-dexamethasone (Rd), carfilzomib-lenalidomide-dexamethasone, and pomalidomide-dexamethasone, among others [1].
- **Cost Inputs:** The model incorporated drug acquisition costs, medical administration costs, and costs for adverse event (AE) prophylaxis, monitoring, and management of grade 3/4 AEs [1].
- **Clinical Inputs:** Key inputs like median progression-free survival (PFS) and duration of treatment were derived from clinical trial data and product labeling [1].
- **Outcome Measures:** Primary outputs were **incremental cost per member per month (PMPM)** and **cost per treated patient per month without progression** [1].

The model's workflow for estimating budget impact can be summarized as follows:



Click to download full resolution via product page

Market Context and Research Bias

To provide a broader context for your assessment, consider these additional points:

- **Growing Market:** The **panobinostat** market is projected to grow significantly, with one report estimating a compound annual growth rate (CAGR) of **8.5% from 2024 to 2032**, driven by its application in multiple myeloma and lymphomas [4].
- **Potential for Research Bias:** A 2025 analysis highlighted that **44% of myeloma clinical trial papers published in 2023 showed signs of medical writing bias**, which was funded by the drug's manufacturer. This underscores the importance of critically evaluating the source of economic and clinical data [5].

How to Propose Further Research

The available data provides a foundational understanding, but there are clear gaps. You might conclude your guide by suggesting that future research should focus on:

- **Updated Cost-Effectiveness Analyses:** Conducting models using more recent clinical data, pricing, and real-world evidence, especially from the last five years.
- **Broader Geographical Perspectives:** Expanding analyses beyond the U.S. and China to other healthcare systems with different funding models.
- **Comparison with Newer Therapies:** Formally evaluating **panobinostat's** economic value against recently approved treatments for multiple myeloma.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Estimating the Economic Impact of Adding Panobinostat to ... [pmc.ncbi.nlm.nih.gov]
2. Estimating the Economic Impact of Adding Panobinostat to ... [pubmed.ncbi.nlm.nih.gov]

3. Cost-effectiveness analysis of combination therapies involving ...
[healtheconomicsreview.biomedcentral.com]

4. Panobinostat Market Report | Global Forecast From 2025 ... [dataintelo.com]

5. June 2025 — Myeloma News from the Journals [myeloma.org]

To cite this document: Smolecule. [panobinostat cost-effectiveness analysis health economics].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b548068#panobinostat-cost-effectiveness-analysis-health-economics>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com